

Allyl Methyl Sulfone: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: *Allyl methyl sulfone*

Cat. No.: *B095783*

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Abstract

Allyl methyl sulfone (CAS 16215-14-8), an organosulfur compound, has garnered interest for its potential applications, including as a solvent or additive in electrochemical systems such as batteries.^[1] Understanding its fundamental physicochemical properties, particularly solubility and stability, is crucial for its effective application and for the development of new formulations. This technical guide provides a comprehensive overview of the known properties of **allyl methyl sulfone** and outlines detailed experimental protocols for the systematic evaluation of its solubility and stability where specific data is not currently available in the public domain.

Core Physicochemical Properties

While extensive quantitative solubility and stability data for **allyl methyl sulfone** are not widely published, its basic physical properties have been characterized. These are summarized in Table 1.

Table 1: Physicochemical Properties of **Allyl Methyl Sulfone**

Property	Value	Reference
Molecular Formula	C ₄ H ₈ O ₂ S	[1]
Molecular Weight	120.17 g/mol	[1]
Appearance	Colorless to yellow liquid	[2]
Density	1.171 g/mL at 25 °C	[1][3]
Boiling Point	244 °C (lit.)	[1][3]
Refractive Index	n ₂₀ /D 1.472	[1][3]

Solubility Profile

Quantitative solubility data for **allyl methyl sulfone** in a range of common laboratory solvents is not readily available. However, based on the general principle of "like dissolves like," its sulfone group imparts polarity, suggesting potential solubility in polar organic solvents. Its small alkyl and allyl groups may also allow for some solubility in less polar environments. To address the lack of specific data, a detailed experimental protocol for determining the equilibrium solubility of **allyl methyl sulfone** is provided below.

Experimental Protocol: Quantitative Solubility Determination (Shake-Flask Method)

This protocol outlines the widely accepted shake-flask method for determining the equilibrium solubility of a compound in various solvents.

Objective: To determine the quantitative solubility of **allyl methyl sulfone** in a selection of solvents at a controlled temperature.

Materials:

- **Allyl methyl sulfone** (≥96% purity)
- Selected solvents (e.g., water, ethanol, methanol, acetone, acetonitrile, toluene, hexane, dimethyl sulfoxide (DMSO))

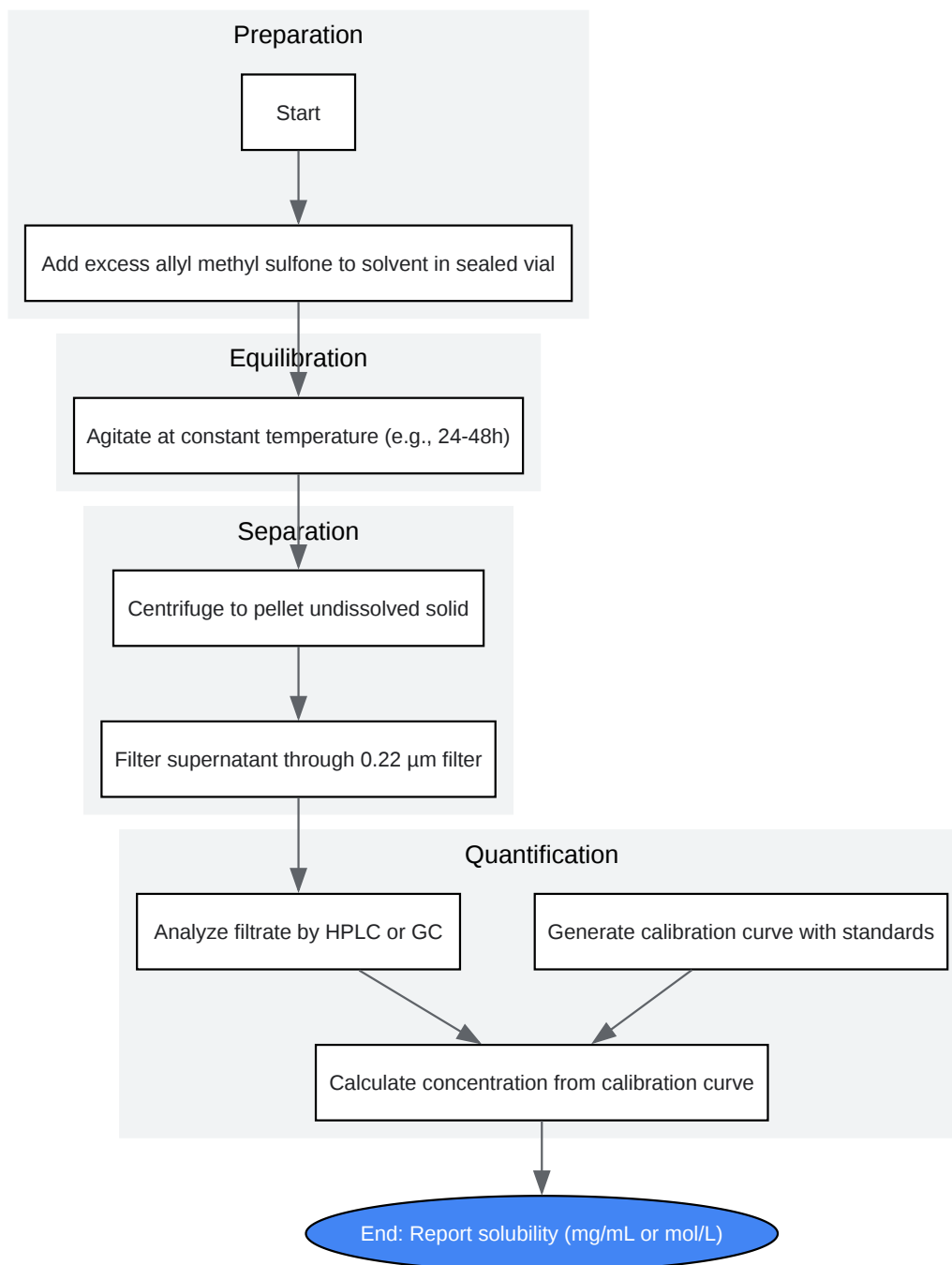
- Scintillation vials or other suitable sealed containers
- Orbital shaker with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis or Mass Spectrometry) or Gas Chromatography (GC) system.
- Volumetric flasks and pipettes

Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **allyl methyl sulfone** to a series of vials, each containing a known volume of a different solvent. The excess solid ensures that a saturated solution is formed.
 - Seal the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a temperature-controlled orbital shaker (e.g., 25 °C).
 - Agitate the samples for a predetermined period (e.g., 24 to 48 hours) to ensure equilibrium is reached.
- Sample Separation:
 - After equilibration, allow the vials to stand undisturbed for a short period to allow the undissolved solid to settle.
 - Centrifuge the vials to further separate the undissolved solute.

- Carefully withdraw an aliquot of the supernatant using a syringe and filter it through a syringe filter into a clean vial. This step is critical to remove any remaining solid particles.
- Quantification:
 - Prepare a series of standard solutions of **allyl methyl sulfone** of known concentrations in the solvent of interest.
 - Generate a calibration curve by analyzing the standard solutions using a suitable analytical method like HPLC or GC.
 - Analyze the filtered supernatant from the saturated solution under the same analytical conditions.
 - Determine the concentration of **allyl methyl sulfone** in the supernatant by comparing its response to the calibration curve.
- Data Reporting:
 - Express the solubility in units of mg/mL or mol/L at the specified temperature.

Workflow for Quantitative Solubility Determination

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Workflow for Quantitative Solubility Determination

Stability Profile

The stability of a compound under various environmental conditions is critical for its storage, handling, and application. For sulfones, thermal degradation and stability in acidic or basic conditions are of primary concern.

Thermal Stability

While specific thermal degradation data for **allyl methyl sulfone** is scarce, studies on other aliphatic sulfones can provide some insight. The thermal stability of sulfones can be influenced by the nature of the alkyl or aryl groups attached to the sulfonyl group. Thermal decomposition of sulfones can lead to the elimination of sulfur dioxide. A general protocol for assessing thermal stability is presented below.

pH Stability

The stability of **allyl methyl sulfone** in aqueous solutions at different pH values is important for its use in biological or environmental applications. A standardized protocol to assess its stability across a range of pH values is detailed below.

Objective: To evaluate the stability of **allyl methyl sulfone** in aqueous solutions at acidic, neutral, and basic pH over time.

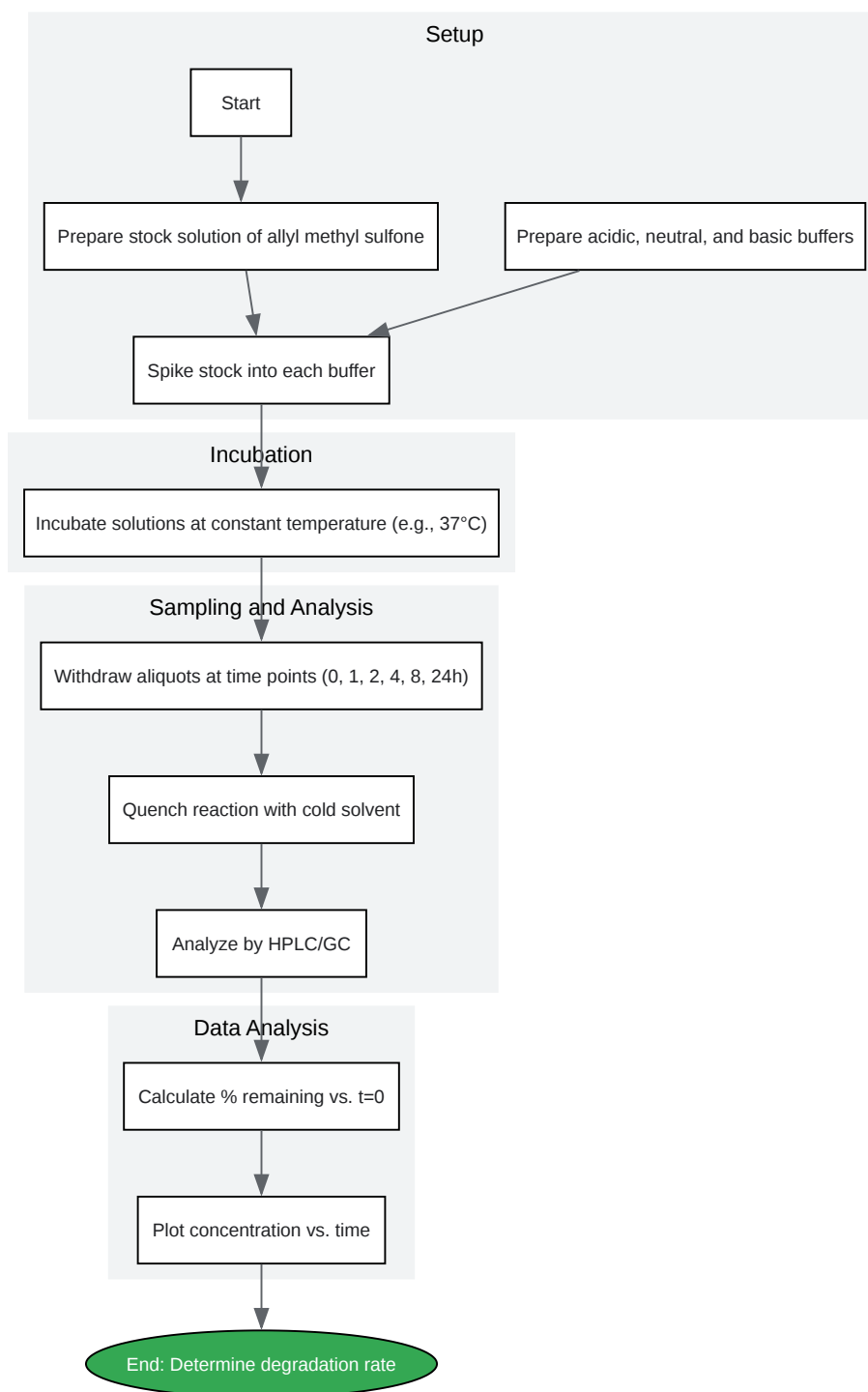
Materials:

- **Allyl methyl sulfone**
- Buffer solutions (e.g., acetate buffer for pH 4-6, phosphate-buffered saline for pH 7.4, glycine buffer for pH 8-11)
- Incubator or water bath set to a specific temperature (e.g., 37°C)
- HPLC or GC system
- Vials and appropriate quenching solvent (e.g., methanol)

Procedure:

- Sample Preparation:
 - Prepare a stock solution of **allyl methyl sulfone** in a suitable solvent (e.g., DMSO).
 - Spike the stock solution into the different buffer solutions to achieve a final desired concentration.
- Incubation:
 - Incubate the solutions at a controlled temperature (e.g., 37°C).
 - At specified time points (e.g., 0, 1, 2, 4, 8, 24 hours), withdraw an aliquot from each buffer solution.
- Sample Quenching and Analysis:
 - Immediately quench the reaction by diluting the aliquot in a cold solvent like methanol to stop further degradation.
 - Analyze the samples by a validated HPLC or GC method to determine the concentration of the remaining **allyl methyl sulfone**.
- Data Analysis:
 - Calculate the percentage of **allyl methyl sulfone** remaining at each time point relative to the concentration at time zero.
 - The rate of degradation can be determined by plotting the concentration of **allyl methyl sulfone** versus time.

Experimental Workflow for pH Stability Assessment

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Workflow for pH Stability Assessment

Potential Degradation Pathways

While specific degradation pathways for **allyl methyl sulfone** have not been extensively studied, potential reactions can be inferred from the functional groups present.

- **Allyl Group Reactivity:** The allyl group contains a double bond that could be susceptible to oxidation or addition reactions, depending on the chemical environment.
- **Sulfone Group Stability:** The sulfone group is generally stable to oxidation. However, under strongly reducing conditions, it could potentially be reduced. Thermal degradation, as mentioned, can lead to the elimination of SO₂.

Summary and Future Directions

Allyl methyl sulfone is a compound with potential applications that warrant a thorough understanding of its physicochemical properties. This guide has summarized the currently available data and provided detailed experimental protocols for researchers to systematically determine its solubility and stability profiles. Future work should focus on generating quantitative data for its solubility in a wide range of solvents and its stability under various pH, temperature, and oxidative/reductive conditions. Such data will be invaluable for its application in drug development, material science, and other scientific endeavors.

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